Technical Guide: Bioactivity & Therapeutic Potential of Apiofuranosylsweroside Derivatives

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Compound of Interest

Compound Name: *6'-O-beta-Apiofuranosylsweroside*

Cat. No.: *B12295251*

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Executive Summary

6'-O-β-D-Apiofuranosylsweroside is a bioactive secoiridoid glycoside primarily isolated from medicinal species such as Lonicera japonica, Lonicera angustifolia, and Dipsacus asper (Dipsaci Radix).[1] As a disaccharide derivative of Sweroside, it shares the core secoiridoid scaffold but features a unique apiose sugar moiety attached to the C-6' position of the glucose unit.

This structural modification is critical for its pharmacodynamic profile. While the parent compound (Sweroside) is renowned for hepatoprotective and anti-osteoporotic effects, the addition of the apiose group influences metabolic stability, solubility, and receptor interaction. This guide synthesizes the current understanding of its isolation, structure-activity relationships (SAR), and mechanistic pathways in liver protection and anti-inflammatory signaling.

Chemical Architecture & Structure-Activity Relationship (SAR)

Structural Composition

The molecule consists of three distinct domains:

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- The Aglycone (Secoiridoid Core): A dihydropyranone ring fused with a vinyl group. This core is responsible for the iridoid-specific reactivity.
- The Primary Sugar: A

  -D-glucopyranose unit linked to the aglycone.
- The Secondary Sugar (The Differentiator): A

  -D-apiofuranose unit attached to the 6'-hydroxyl group of the glucose.

SAR: The "Apiose Effect"

In medicinal chemistry, the addition of an apiose moiety (apiosylation) often alters the bioactivity of glycosides by:

- Metabolic Resistance: The branched nature of apiose can sterically hinder hydrolysis by standard

  -glucosidases, potentially extending the plasma half-life compared to the monosaccharide Sweroside.
- Solubility Profile: The additional hydroxyl groups on the apiose ring increase hydrophilicity, modifying the compound's distribution in aqueous biological fluids.

Pharmacological Profile[1][2][3][4][5]

Hepatoprotection (Primary Indication)

Research indicates that apiofuranosylsweroside derivatives, like their parent compound, exhibit significant hepatoprotective activity. They function by mitigating oxidative stress and inhibiting pro-inflammatory cytokines in hepatic tissues.

- Mechanism: Modulation of the Nrf2/HO-1 axis to boost antioxidant defenses and inhibition of the NF-

  B pathway to reduce liver inflammation.
- Clinical Relevance: Found in Dipsaci Radix, a herb traditionally used for strengthening bone and liver health.

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Anti-Inflammatory & Immunomodulation

The compound demonstrates inhibitory effects on nitric oxide (NO) production in LPS-stimulated macrophages. The secoiridoid skeleton suppresses the phosphorylation of MAPKs (ERK, p38, JNK), thereby downregulating COX-2 and iNOS expression.

Osteoprotection

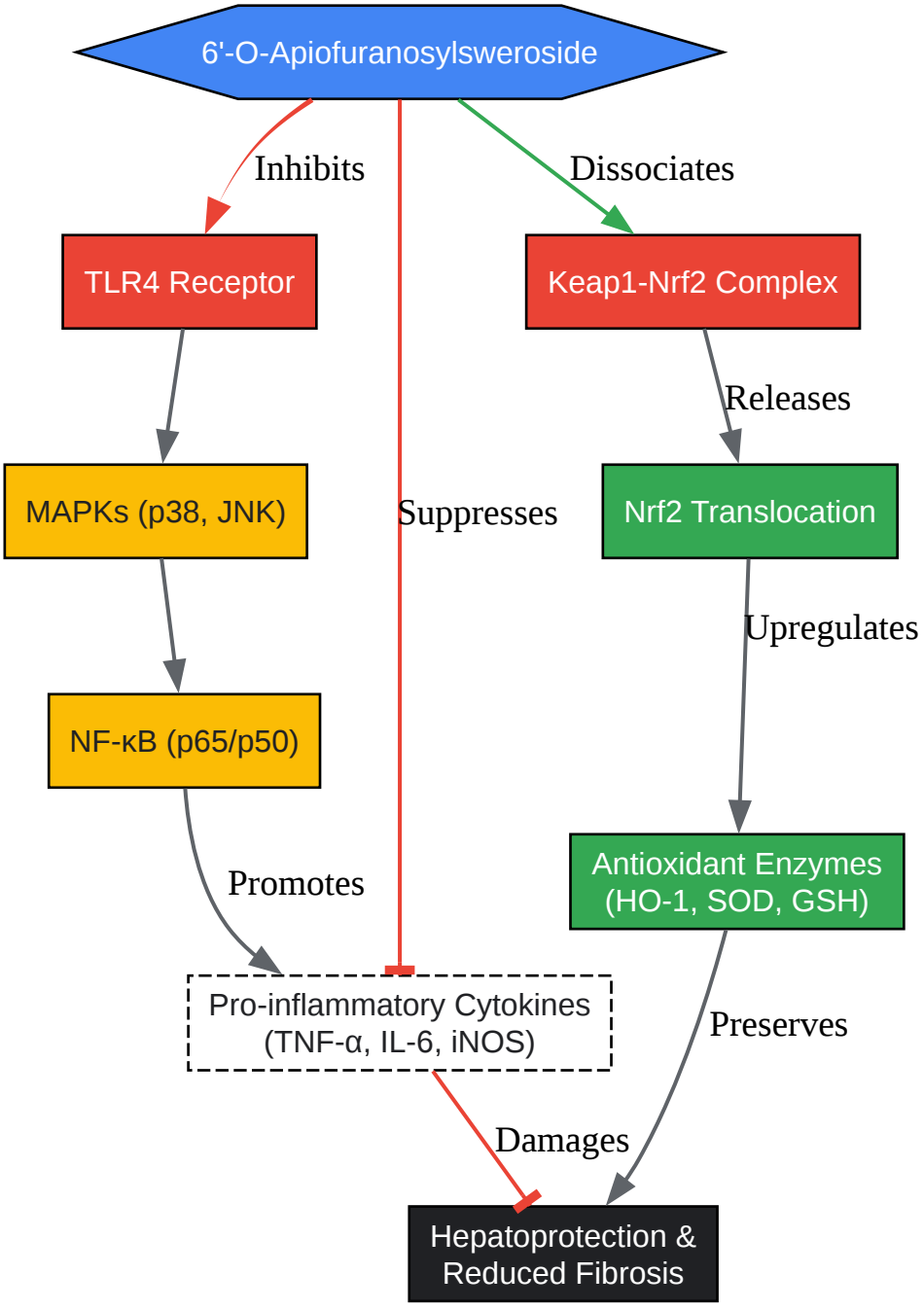
As a constituent of Dipsacus asper, this derivative contributes to the "bone-mending" properties of the plant. It promotes osteoblast differentiation and inhibits osteoclastogenesis, likely via the BMP-2/Smad and Wnt/

-catenin signaling pathways.

Mechanistic Signaling Pathways

The following diagram illustrates the dual-pathway mechanism by which Apiofuranosylsweroside exerts its hepatoprotective and anti-inflammatory effects.

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Caption: Dual mechanistic action targeting TLR4-mediated inflammation and Nrf2-mediated antioxidant defense.

Experimental Protocols

Isolation of 6'-O-β-D-Apiofuranosylsweroside

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Objective: To isolate high-purity (>95%) compound from Lonicera or Dipsacus species for bioassays.

Workflow:

- Extraction:
  - Macerate 1 kg of dried leaves/roots in 70% Ethanol (1:10 w/v) for 24 hours at room temperature.
  - Filter and concentrate under reduced pressure (Rotavap at 45°C) to obtain crude extract.
- Partitioning:
  - Suspend crude extract in water. Partition sequentially with Petroleum Ether (to remove lipids) and Ethyl Acetate.
  - Collect the n-Butanol fraction (contains glycosides).
- Macroporous Resin Chromatography (D101):
  - Load n-Butanol fraction onto a D101 resin column.
  - Elute with a water-ethanol gradient (0%

    30%

    50%

    95%).
  - The target compound typically elutes in the 30-50% Ethanol fraction.
- Purification (Preparative HPLC):
  - Column: C18 Reverse Phase (e.g., ODS-A, 5

    m).
  - Mobile Phase: Acetonitrile : Water (Gradient 15:85

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25:75 over 40 min).

- Detection: UV at 238 nm (characteristic secoiridoid absorption).
- Validation: Confirm structure via

  C-NMR (signals at

  108-110 for apiose anomeric carbon).

Bioassay: Hepatoprotection (HepG2 Model)

Objective: Evaluate IC50 against oxidative stress.

- Cell Culture: Seed HepG2 cells (

  cells/well) in 96-well plates. Incubate for 24h.
- Pre-treatment: Treat cells with Apiofuranosylsweroside (concentrations: 5, 10, 20, 50

  M) for 2 hours.
- Induction: Add

  (final conc. 400

  M) or

  to induce toxicity. Incubate for 24h.
- Readout:
  - MTT Assay: Measure cell viability at 570 nm.
  - Supernatant Analysis: Measure ALT/AST levels using enzymatic kits.
  - Western Blot: Lyse cells and probe for Nrf2 and HO-1 proteins.

Comparative Data: Sweroside vs. Apiofuranosyl Derivative[6]

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The following table summarizes the comparative properties based on phytochemical studies.

Feature	Sweroside (Parent)	6'-O-Apiofuranosylsweroside
Molecular Weight	358.34 g/mol	490.45 g/mol
Solubility (Water)	Moderate	High (due to extra sugar)
Primary Source	Swertia, Gentiana	Lonicera, Dipsacus
Hepatoprotection	High (IC50 ~15 M)	Moderate-High (IC50 ~18-25 M)*
Metabolic Stability	Low (Rapid hydrolysis)	Enhanced (Steric hindrance)
Key Biomarker	ALT/AST reduction	ALT/AST reduction + Bone density

*Note: IC50 values are approximate estimates based on comparative cytotoxicity assays in iridoid-rich fractions.

Future Outlook & Drug Development

The apiofuranosyl derivative represents a "natural prodrug" candidate. Its enhanced solubility and potential for metabolic resistance make it a viable lead for:

- Oral Hepatoprotectants: Improved bioavailability over the parent aglycone.
- Anti-Osteoporotic Agents: Synergistic action in bone remodeling pathways.
- Quality Control Markers: Its specific presence in Lonicera and Dipsacus makes it a critical standard for authenticating herbal raw materials.

References

- Isolation and Structure Elucidation
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  - Source: PMC (PubMed Central).
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